

Accuracy and precision of mercury quantification methods

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Mercury;dihydrate*

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A Comparative Guide to Mercury Quantification Methods for Researchers and Drug Development Professionals

The accurate and precise quantification of mercury is of paramount importance across various scientific disciplines, including environmental monitoring, toxicology, and pharmaceutical development. The selection of an appropriate analytical technique is critical for obtaining reliable data. This guide provides a detailed comparison of four prevalent methods for mercury quantification: Cold Vapor Atomic Absorption Spectrometry (CVAAS), Cold Vapor Atomic Fluorescence Spectrometry (CVAFS), Inductively Coupled Plasma Mass Spectrometry (ICP-MS), and Direct Mercury Analysis (DMA).

Comparison of Key Performance Metrics

The selection of a mercury analysis method often depends on the specific requirements of the study, such as the expected concentration of mercury, the complexity of the sample matrix, and the desired throughput. The following table summarizes the key performance characteristics of the four most common techniques to aid in this decision-making process.

Parameter	Cold Vapor Atomic Absorption Spectrometry (CVAAS)	Cold Vapor Atomic Fluorescence Spectrometry (CVAFS)	Inductively Coupled Plasma Mass Spectrometry (ICP-MS)	Direct Mercury Analysis (DMA)
Detection Limit	Single-digit parts-per-trillion (ppt) or ng/L range[1][2]	Sub-ppt to low ppt (ng/L) range; as low as 0.02 ppt with preconcentration[1][2]	ppt to parts-per-quadrillion (ppq) range[3]	Approximately 0.0015 to 0.005 ng[1][4]
Precision (RSD %)	Typically <5%[5]	Generally ≤3%	Can be <5%[5]	<1.5% to <5%[5]
Accuracy (Recovery %)	89% - 92%[6]	95% - 107%	95.97% - 108.14%[5]	Close to 100% for certified reference materials[5]
Dynamic Range	2-3 orders of magnitude[1]	4-5 orders of magnitude[1]	Wide dynamic range	Wide dynamic range
Sample Throughput	High, up to 60 samples per hour[7]	High	High, multi-element capabilities[3]	High, analysis time of 5-6 minutes per sample[4][8]
Matrix Effects	Can be susceptible to interferences[2]	Less susceptible to matrix effects than CVAAS	Can be affected by matrix interferences, but correctable with internal standards[9][10]	Minimal, as it's a direct analysis method

Experimental Workflows and Methodologies

A generalized workflow for mercury quantification is essential for understanding the procedural steps involved. The following diagram illustrates a typical sequence from sample collection to data analysis.



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- To cite this document: BenchChem. [Accuracy and precision of mercury quantification methods]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15399114#accuracy-and-precision-of-mercury-quantification-methods\]](https://www.benchchem.com/product/b15399114#accuracy-and-precision-of-mercury-quantification-methods)

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